

Dawn of the Noble Gas Age: Early Experimental Observations of Krypton Compounds

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Krypton*

Cat. No.: *B1223016*

[Get Quote](#)

A technical guide for researchers, scientists, and drug development professionals on the seminal discoveries that first challenged the inertness of **krypton**.

In the early 1960s, a paradigm shift occurred in the world of chemistry with the demonstration that noble gases were not, in fact, completely inert. Following the groundbreaking synthesis of the first xenon compound in 1962, the scientific community eagerly turned its attention to the other members of Group 18. This technical guide delves into the early experimental observations of **krypton** compounds, focusing on the first successful synthesis and characterization of **krypton** difluoride (KrF_2), a discovery that further eroded the long-held concept of noble gas inactivity.^{[1][2][3]}

The First Synthesis: A Tale of Two Methods

The year 1963 marked the successful isolation of the first compound of **krypton**.^[2] Initial synthesis was achieved through two primary methods: the electric discharge method and the photochemical method.

Electric Discharge Method

Pioneered by J. J. Turner and G. C. Pimentel at the University of California, Berkeley, the electric discharge method involved passing an electrical discharge through a mixture of **krypton** and fluorine gases at low temperatures.^[1] This technique provided the necessary energy to overcome the high ionization potential of **krypton** and induce a reaction with the highly electronegative fluorine.

Photochemical Synthesis

Concurrently, Lucia V. Streng reported the successful synthesis of **krypton** difluoride using a photochemical approach.^[4] This method utilized ultraviolet (UV) light to excite fluorine molecules, leading to the formation of fluorine radicals which could then react with **krypton**.

A significant historical footnote to these discoveries is the initial, erroneous report by Grosse, Kirshenbaum, and Streng, who believed they had synthesized **krypton** tetrafluoride (KrF_4). Subsequent analysis revealed that the compound they had produced was, in fact, **krypton** difluoride.

Experimental Protocols

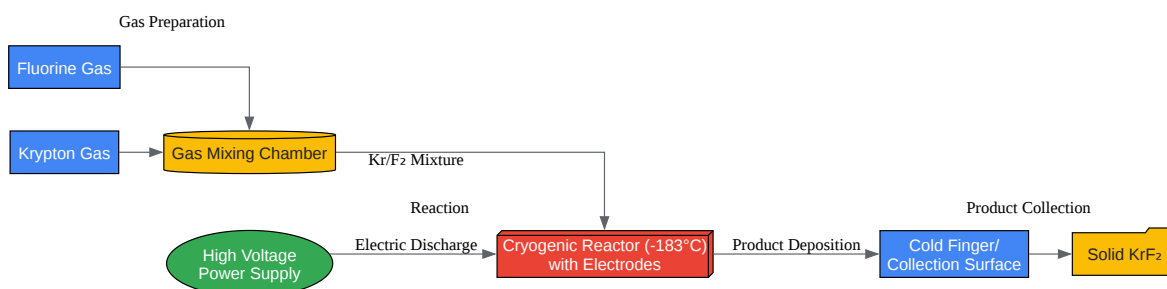
The following sections provide detailed methodologies for the key early experiments in the synthesis of **krypton** difluoride.

Electric Discharge Synthesis of KrF_2

Experimental Protocol:

A mixture of **krypton** and fluorine gas, typically in a 1:2 to 1:1 molar ratio, is introduced into a reaction vessel cooled to cryogenic temperatures, often around $-183\text{ }^\circ\text{C}$ (90 K).^[5] The vessel is equipped with two electrodes. A high-voltage electrical discharge is then passed through the gas mixture. The energy from the discharge excites the **krypton** and dissociates the fluorine molecules into highly reactive fluorine atoms, which then combine with **krypton** to form **krypton** difluoride. The KrF_2 product, a white crystalline solid, is then collected on the cold surfaces of the reaction vessel.

Experimental Workflow for Electric Discharge Synthesis of KrF_2



[Click to download full resolution via product page](#)

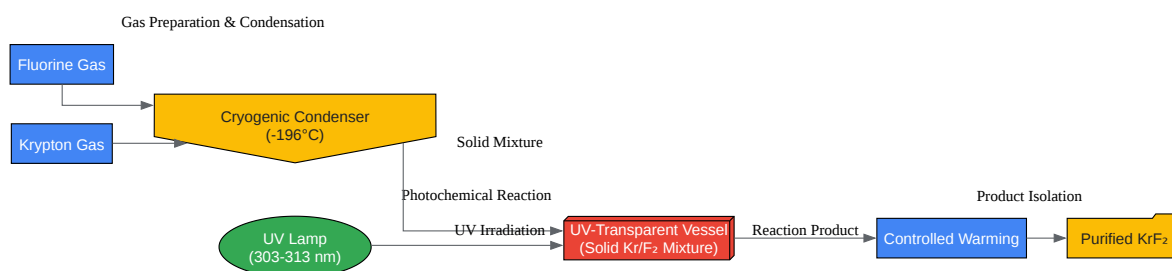
Caption: Workflow for the synthesis of KrF_2 via the electric discharge method.

Photochemical Synthesis of KrF_2

Experimental Protocol:

A mixture of **krypton** and fluorine gas is condensed at a very low temperature, typically around $-196\text{ }^\circ\text{C}$ (77 K), inside a reaction vessel transparent to ultraviolet (UV) light (e.g., Pyrex, Vycor, or quartz).^{[4][5]} The solid mixture is then irradiated with UV light, often from a mercury arc lamp. The ideal wavelengths for this process are in the range of 303–313 nm.^[4] The UV radiation dissociates the fluorine molecules into radicals, which then react with the solid **krypton** to form KrF_2 . The product is subsequently isolated by carefully warming the reaction vessel to remove unreacted starting materials.

Experimental Workflow for Photochemical Synthesis of KrF_2



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. acs.org [acs.org]
- 2. fiveable.me [fiveable.me]
- 3. Noble gas - Wikipedia [en.wikipedia.org]
- 4. Krypton difluoride - Wikipedia [en.wikipedia.org]
- 5. britannica.com [britannica.com]
- To cite this document: BenchChem. [Dawn of the Noble Gas Age: Early Experimental Observations of Krypton Compounds]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1223016#early-experimental-observations-of-krypton-compounds\]](https://www.benchchem.com/product/b1223016#early-experimental-observations-of-krypton-compounds)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com